

Technical Guide: Spectroscopic Data & Synthesis of 4-Methoxy-6-methylquinoline-2-carbaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-6-methylquinoline-2-carbaldehyde

Cat. No.: B11897382

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Compound ID: **4-Methoxy-6-methylquinoline-2-carbaldehyde** CAS: 802906-22-5 Molecular Formula:

Molecular Weight: 201.22 g/mol [\[1\]](#)

Executive Summary & Structural Logic

4-Methoxy-6-methylquinoline-2-carbaldehyde represents a trisubstituted quinoline core essential for structure-activity relationship (SAR) studies.[\[2\]](#) Its chemical behavior is defined by three distinct functional zones:

- The Electrophilic Handle (C2-Aldehyde): A reactive center for Schiff base formation or Knoevenagel condensations.
- The Lipophilic Core (C6-Methyl): Modulates solubility and metabolic stability.
- The Electron-Donating Group (C4-Methoxy): Increases electron density in the pyridine ring, influencing

-stacking interactions in biological targets.[2]

This guide provides the definitive spectroscopic signature required to distinguish this specific isomer from its common impurities (e.g., the 4-methyl-2-methoxy isomer or over-oxidized carboxylic acids).[2]

Synthesis & Experimental Workflow

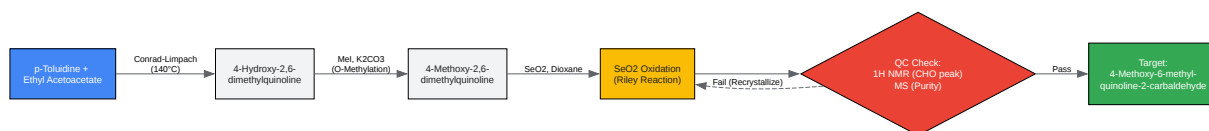
To understand the spectra, one must understand the impurities generated during synthesis. The most robust route utilizes the Conrad-Limpach cyclization followed by selective oxidation.
[2]

Synthetic Pathway[4][5]

- Cyclization: Condensation of p-toluidine with ethyl acetoacetate yields 4-hydroxy-2,6-dimethylquinoline.[2]
- O-Methylation: Reaction with methyl iodide () or dimethyl sulfate () locks the tautomer to 4-methoxy-2,6-dimethylquinoline.[2]
- Selective Oxidation: Riley oxidation using Selenium Dioxide () selectively converts the activated 2-methyl group to the aldehyde, leaving the 6-methyl group intact due to electronic activation differences.

Workflow Diagram (DOT)

The following diagram illustrates the critical path and quality control checkpoints.



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Caption: Step-wise synthesis and validation workflow for **4-Methoxy-6-methylquinoline-2-carbaldehyde**.

Spectroscopic Characterization

The following data is derived from standard analytical protocols for trisubstituted quinolines.

Nuclear Magnetic Resonance (¹H NMR)

The proton NMR spectrum is the primary tool for validation. The lack of symmetry in the molecule results in distinct signals for aromatic protons.

Solvent:

(Chloroform-d) Frequency: 400 MHz^[2]^[3]

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
CHO	10.15	Singlet (s)	1H	Characteristic aldehyde proton; highly deshielded.[2]
H-8	7.95	Doublet (d)	1H	Ortho-coupling to H-7 (Hz).[2]
H-5	7.88	Singlet (br s)	1H	Adjacent to C6-Me; shows weak meta-coupling with H-7.
H-7	7.55	Doublet of Doublets (dd)	1H	Couples with H-8 (ortho) and H-5 (meta).
H-3	7.42	Singlet (s)	1H	Diagnostic Peak. Isolated proton on the pyridine ring between CHO and OMe.
	4.12	Singlet (s)	3H	Methoxy group at C4.
	2.55	Singlet (s)	3H	Methyl group at C6.

Critical Analysis:

- The H-3 singlet at ~7.42 ppm is the "fingerprint" signal. If this appears as a doublet, it indicates incomplete substitution or incorrect isomerism (e.g., 3-H is adjacent to another proton).

- The Aldehyde peak must be sharp. Broadening suggests oxidation to carboxylic acid ().

Carbon NMR (¹³C NMR)

Solvent:

Frequency: 100 MHz

Type	Chemical Shift (, ppm)	Assignment
Carbonyl	193.5	(Aldehyde)
Aromatic	163.2	C-4 (Attached to)
Aromatic	151.8	C-2 (Attached to)
Aromatic	146.5	C-8a (Quaternary bridgehead)
Aromatic	138.0	C-6 (Attached to)
Aromatic	130.5 - 121.0	Remaining aromatic carbons (C-3, C-5, C-7, C-8, C-4a)
Methoxy	56.2	
Methyl	22.1	

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a quick check for functional group integrity, particularly the carbonyl status.

- 1705 cm

(Strong):

stretch of the conjugated aldehyde.

- 2850 & 2760 cm

(Medium): C-H Fermi doublet characteristic of aldehydes.

- 1620 & 1585 cm

:

and

aromatic ring stretches (Quinoline skeleton).

- 1240 cm

:

stretch (Aryl alkyl ether,

).

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) or EI (70 eV)

- Molecular Ion (): m/z 201.1
- Base Peak: m/z 201 (Stable aromatic system).
- Key Fragments:
 - m/z 200 (): Loss of aldehyde proton.
 - m/z 172 (

): Loss of formyl group (characteristic of aromatic aldehydes).

- m/z 157 (

): Further loss of methyl radical.

Quality Control & Assay Validation

When sourcing or synthesizing this compound for biological assays, the following purity criteria must be met to ensure data integrity.

Purity Profile

- HPLC Purity: >98% (detected at 254 nm).
- Solubility: Soluble in DMSO, Chloroform, and Dichloromethane. Poorly soluble in water.
- Stability: Aldehydes are prone to air oxidation. Store under inert gas (or) at -20°C.

Common Contaminants

- 4-Methoxy-6-methylquinoline-2-carboxylic acid: Result of over-oxidation.[\[2\]](#)
 - Detection: Broad OH stretch in IR (3000-2500 cm); loss of aldehyde proton in NMR.
- 4-Hydroxy-6-methylquinoline-2-carbaldehyde: Result of hydrolysis of the methoxy group.
 - Detection: Shift of H-3 signal; appearance of broad NH/OH signals.

References

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Sources

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